

Methyl 3,5-Dihydroxybenzoate structural formula and IUPAC name

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Compound of Interest

Compound Name: Methyl 3,5-Dihydroxybenzoate

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An In-depth Technical Guide to Methyl 3,5-Dihydroxybenzoate

This technical guide provides a comprehensive overview of **Methyl 3,5-dihydroxybenzoate**, a chemical compound with applications in organic synthesis and potential pharmacological activities. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Structure

Methyl 3,5-dihydroxybenzoate is an organic compound that belongs to the family of dihydroxybenzoic acid esters.

- IUPAC Name: methyl 3,5-dihydroxybenzoate[1]
- Structural Formula:

The structural formula of **Methyl 3,5-dihydroxybenzoate** is presented below, illustrating the arrangement of its constituent atoms.

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Caption: 2D structural representation of **Methyl 3,5-Dihydroxybenzoate**.



Physicochemical Properties

A summary of the key quantitative data for **Methyl 3,5-dihydroxybenzoate** is provided in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₄	[1]
Molecular Weight	168.15 g/mol	[1]
Melting Point	167-170 °C	[2][3]
Boiling Point	339.1±22.0 °C at 760 mmHg	
Solubility	Slightly soluble in water.	[2]
Appearance	Slightly yellow to beige fine crystalline powder.	[2]
CAS Number	2150-44-9	[1]
SMILES	COC(=0)C1=CC(=CC(=C1)O) O	[1]
InChI Key	RNVFYQUEEMZKLR- UHFFFAOYSA-N	[1]

Experimental Protocols

Synthesis of Methyl 3,5-Dihydroxybenzoate via Fischer Esterification

The most common method for synthesizing **Methyl 3,5-dihydroxybenzoate** is through the Fischer esterification of 3,5-dihydroxybenzoic acid with methanol, catalyzed by an acid such as sulfuric acid or p-toluenesulfonic acid.

Materials:

- 3,5-Dihydroxybenzoic acid
- Methanol (anhydrous)



- Concentrated Sulfuric Acid (H₂SO₄) or p-Toluenesulfonic acid (p-TsOH)
- Sodium bicarbonate (NaHCO₃) solution (saturated)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- · Distilled water

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3,5-dihydroxybenzoic acid in an excess of anhydrous methanol.
- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the methanolic solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for several hours.
 The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Quenching and Extraction: After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess methanol under reduced pressure. Dissolve the residue in ethyl acetate and wash it with a saturated solution of sodium bicarbonate to neutralize the acid catalyst. Subsequently, wash the organic layer with brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and then remove the ethyl acetate under reduced pressure to obtain the crude product.
- Purification: Purify the crude Methyl 3,5-dihydroxybenzoate by recrystallization from an appropriate solvent system (e.g., water or an ethyl acetate/hexane mixture) to yield a crystalline solid.





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Caption: Experimental workflow for the synthesis of **Methyl 3,5-Dihydroxybenzoate**.

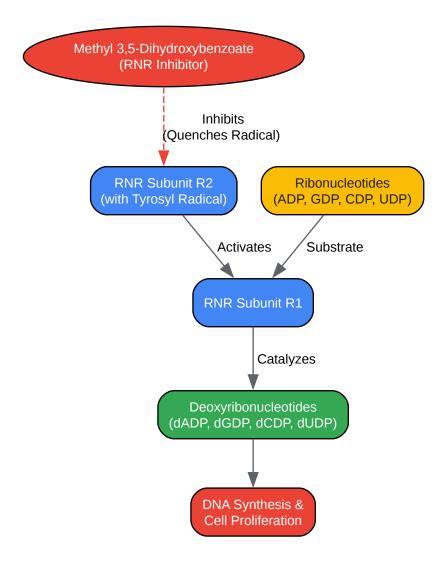
Biological Activity and Signaling Pathways

Methyl 3,5-dihydroxybenzoate has been identified as an inhibitor of ribonucleotide reductase, an enzyme crucial for DNA synthesis and repair. This inhibitory action confers potential antineoplastic (anti-tumor) properties to the compound.

Ribonucleotide Reductase Signaling Pathway

Ribonucleotide reductase (RNR) catalyzes the conversion of ribonucleotides to deoxyribonucleotides, a rate-limiting step in the production of the building blocks for DNA. The enzyme consists of two subunits, R1 and R2. The R2 subunit contains a tyrosyl free radical that is essential for the catalytic activity of the R1 subunit. Inhibitors of RNR, such as **Methyl 3,5-dihydroxybenzoate**, can disrupt this process, leading to a depletion of the deoxyribonucleotide pool, which in turn inhibits DNA replication and cell proliferation, particularly in rapidly dividing cancer cells.





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Caption: Inhibition of the Ribonucleotide Reductase pathway.

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References

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